

# Chemical and physical properties of 2,4,6-Trichloroanisole

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## Compound of Interest

Compound Name: 2,4,6-Trichloroanisole

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An In-depth Technical Guide to **2,4,6-Trichloroanisole** (TCA)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2,4,6-Trichloroanisole** (TCA) is a potent organochlorine compound notorious for causing "cork taint" in wine and imparting musty or moldy off-flavors in various foods and beverages.[1][2][3] Its extremely low odor threshold makes it a significant concern for the food and beverage industry.[3] This technical guide provides a comprehensive overview of the chemical and physical properties, formation pathways, mechanism of sensory perception, and analytical methodologies for **2,4,6-Trichloroanisole**.

## Chemical and Physical Properties

**2,4,6-Trichloroanisole** is a white or off-white fibrous solid at room temperature.[4] It is characterized by its high lipophilicity, which contributes to its interaction with biological membranes.[5]

Table 1: General and Physical Properties of **2,4,6-Trichloroanisole**

Property	Value	Source
IUPAC Name	1,3,5-Trichloro-2-methoxybenzene	PubChem
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Cl <sub>3</sub> O	PubChem
Molecular Weight	211.47 g/mol	PubChem, Wikipedia[2]
Melting Point	60-62 °C	Sigma-Aldrich, Wikipedia[2]
Boiling Point	241.0 °C at 760 mmHg; 132 °C at 28 mmHg	The Good Scents Company, Sigma-Aldrich[4]
Vapor Pressure	0.023 mmHg at 20 °C	The Good Scents Company[6]
LogP (o/w)	4.11	PubChem[7]
Appearance	White or off-white fibrous powder	ChemicalBook[4]

Table 2: Solubility of **2,4,6-Trichloroanisole**

Solvent	Solubility	Source
Water	10 mg/L at 20 °C; Insoluble (practically)	The Good Scents Company, Sigma-Aldrich[6]
Benzene	Soluble	Sigma-Aldrich
Methanol	Soluble	Sigma-Aldrich
Dioxane	Soluble	Sigma-Aldrich
Cyclohexanone	Soluble	Sigma-Aldrich

## Spectral Data

Spectroscopic data is crucial for the identification and quantification of **2,4,6-Trichloroanisole**.

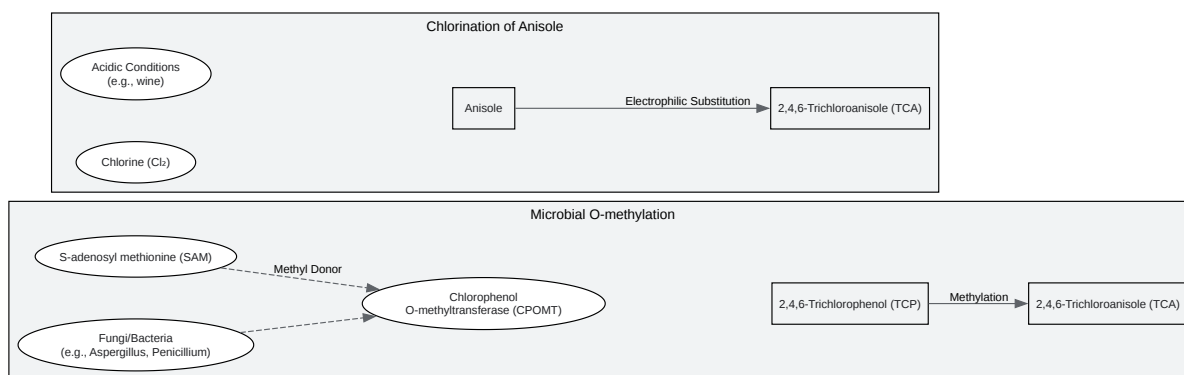
Table 3: Spectral Information for **2,4,6-Trichloroanisole**

Spectral Data Type	Key Features
<sup>13</sup> C NMR	Solvent: CDCl <sub>3</sub> , Frequency: 25.16 MHz. Shifts [ppm]: 60.78, 151.45, 129.55, 130.05, 128.77.
Mass Spectrometry (GC-MS)	Characteristic ions at m/z 195 (loss of a methyl group) and 210 (molecular isotope).[8]

## Formation of 2,4,6-Trichloroanisole

TCA is not typically a deliberately synthesized compound in industrial settings but is rather a metabolite formed by microorganisms from chlorinated phenolic compounds.[2][9] The primary pathways for its formation are:

- Microbial O-methylation of 2,4,6-Trichlorophenol (TCP): This is the most common pathway. Fungi (such as *Aspergillus*, *Penicillium*, and *Botrytis cinerea*) and some bacteria possess the enzyme chlorophenol O-methyltransferase (CPOMT), which catalyzes the transfer of a methyl group from S-adenosyl methionine (SAM) to the hydroxyl group of 2,4,6-trichlorophenol.[3] This process is a detoxification mechanism for the microorganisms.[3] 2,4,6-TCP itself is an environmental contaminant used as a fungicide, herbicide, and insecticide.
- Chlorination of Anisole: Anisole, a naturally occurring organic compound, can undergo electrophilic substitution with chlorine under acidic conditions (pH 3.0-4.0), such as those found in wine, to form **2,4,6-Trichloroanisole**.[3]

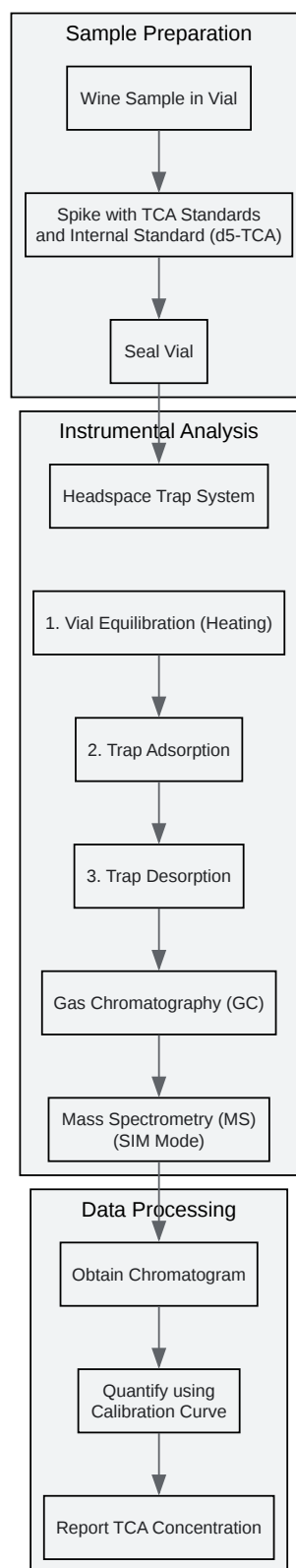
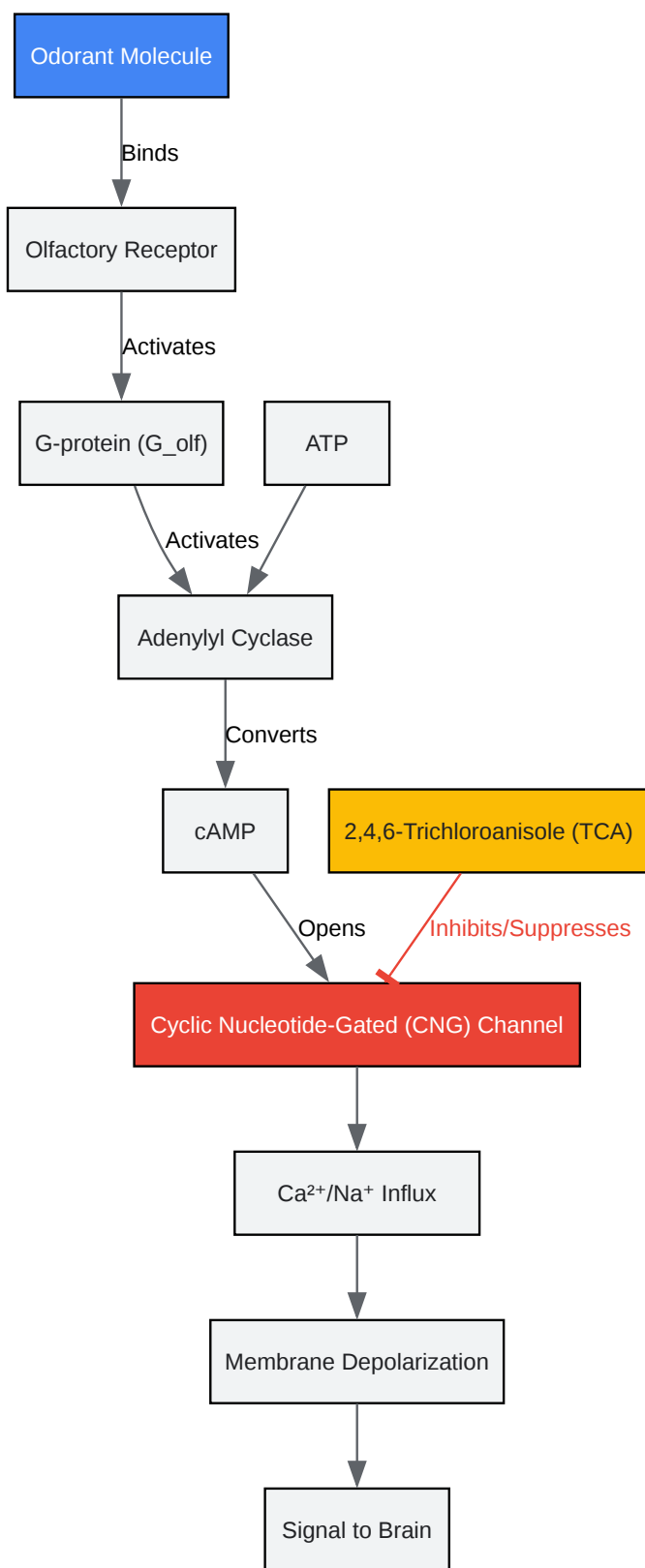


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**Figure 1.** Formation Pathways of 2,4,6-Trichloroanisole.

## Mechanism of Odor Perception: A Signaling Pathway

Contrary to the initial belief that TCA has its own distinct unpleasant odor that activates specific olfactory receptors, research has shown that its potent off-flavor effect is due to the suppression of olfactory signal transduction.[1][5] TCA acts as a potent inhibitor of cyclic nucleotide-gated (CNG) channels in olfactory receptor cells.[1][5] This inhibition reduces the primary olfactory signal, leading to a perceived loss or alteration of the expected aroma, which the brain interprets as a musty or "off" smell.[1] This suppression has been observed at extremely low, even attomolar, concentrations.[1] The high lipophilicity of TCA facilitates its partitioning into the lipid bilayer of the plasma membrane where it can access and inhibit the CNG channels.[5]



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